

Technical Guide: Boc-Met-Met-OH Chemical Properties & Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Boc-met-met-OH*

Cat. No.: *B12109066*

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Executive Summary

Boc-Met-Met-OH (N-tert-Butoxycarbonyl-L-methionyl-L-methionine) is a hydrophobic dipeptide derivative widely utilized in bio-organic chemistry as a model system for studying oxidative stress and protein stability.^[1] Its structure features two methionine residues, making it highly susceptible to oxidation at the thioether side chains. This characteristic renders it an invaluable tool for evaluating antioxidant efficacy and understanding the kinetics of methionine sulfoxide formation in larger proteins.

This guide provides a comprehensive technical analysis of **Boc-Met-Met-OH**, including validated synthesis protocols, physicochemical properties, and critical handling requirements to maintain chemical integrity.

Physicochemical Profile

The following data summarizes the core physical and chemical characteristics of **Boc-Met-Met-OH**.

Property	Specification
Chemical Name	N-(tert-Butoxycarbonyl)-L-methionyl-L-methionine
CAS Number	51529-24-9
Molecular Formula	C ₁₅ H ₂₈ N ₂ O ₅ S ₂
Molecular Weight	380.52 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMF, DMSO, Methanol, Ethanol; Poorly soluble in Water
Melting Point	138–142 °C (Decomposes)
pKa Values	Carboxyl group: ~3.5 (approximate)
Stability	Hygroscopic; Sensitive to oxidation (air/light)

Synthesis & Production Protocol

Strategic Considerations

The synthesis of **Boc-Met-Met-OH** is best achieved via solution-phase peptide coupling. The primary challenge is preventing the oxidation of the methionine sulfur atoms during the coupling and workup phases. Therefore, all solvents must be degassed, and the reaction should be conducted under an inert atmosphere (Nitrogen or Argon).

Mechanism: The carboxyl group of Boc-Met-OH is activated using a carbodiimide (EDCI) and an additive (HOBt or HOAt) to suppress racemization, then coupled with the free amine of L-Methionine methyl ester (H-Met-OMe). The resulting ester is then hydrolyzed to yield the free acid.

Step-by-Step Protocol (Solution Phase)

Reagents:

- Boc-Met-OH (1.0 eq)[1]

- H-Met-OMe·HCl (1.1 eq)
- EDCI[2]·HCl (1.1 eq)
- HOBt (1.1 eq)
- N-Methylmorpholine (NMM) (2.5 eq)
- Solvent: Anhydrous DMF or DCM

Workflow:

- Activation: Dissolve Boc-Met-OH and HOBt in anhydrous DMF at 0°C. Add EDCI·HCl and stir for 15 minutes to generate the active ester.
- Coupling: Add H-Met-OMe·HCl and NMM to the reaction mixture. Allow the reaction to warm to room temperature and stir for 12–18 hours under Argon.
- Workup: Dilute the mixture with Ethyl Acetate (EtOAc). Wash successively with:
 - 5% Citric Acid or 1M KHSO₄ (to remove unreacted amine/EDCI)
 - Saturated NaHCO₃ (to remove unreacted acid/HOBt)
 - Brine (saturated NaCl)
- Drying: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo.
- Hydrolysis (Ester Cleavage): Dissolve the intermediate (Boc-Met-Met-OMe) in THF/Water (1:1). Add LiOH (2.0 eq) and stir at 0°C for 2 hours. Acidify to pH 3 with 1M HCl and extract with EtOAc.
- Purification: Recrystallize from EtOAc/Hexane to obtain pure **Boc-Met-Met-OH**.

Synthesis Diagram



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Figure 1: Step-wise synthesis workflow for **Boc-Met-Met-OH** via solution-phase coupling.

Chemical Reactivity & Stability

Oxidation Sensitivity (The Thioether Core)

The defining chemical property of **Boc-Met-Met-OH** is the reactivity of its two thioether (-S-CH₃) side chains. These groups are highly prone to oxidation by Reactive Oxygen Species (ROS) such as hydrogen peroxide (H₂O₂), singlet oxygen, or hypochlorite.

- **Primary Oxidation Product:** Methionine Sulfoxide (Met(O)). This reaction creates a chiral center at the sulfur atom, leading to diastereomers.
- **Secondary Oxidation Product:** Methionine Sulfone (Met(O₂)). This occurs under harsh oxidative conditions and is generally irreversible.

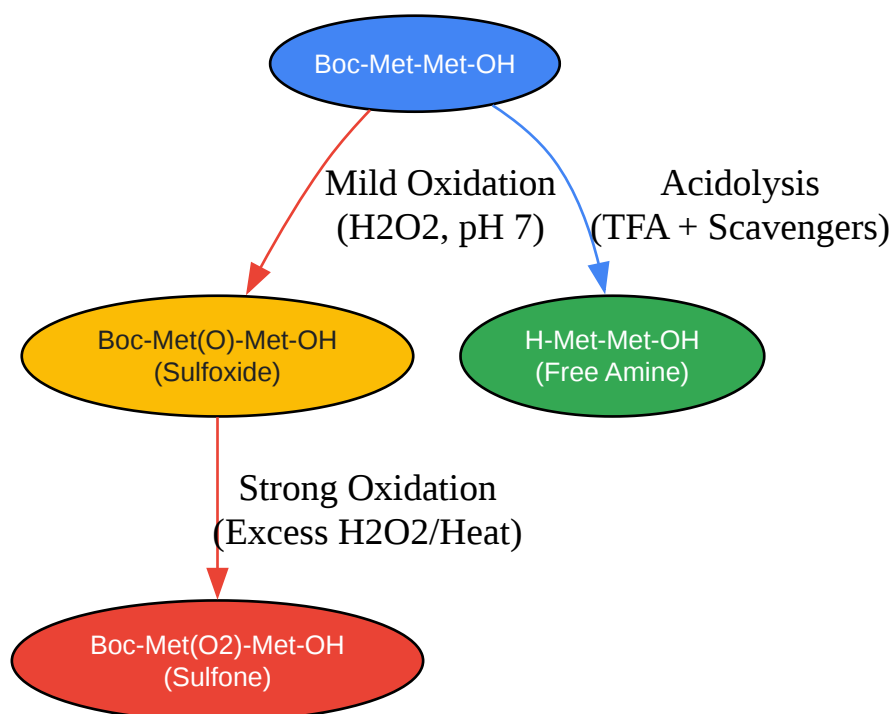
Experimental Implication: Because **Boc-Met-Met-OH** oxidizes easily, it serves as an excellent "chemical probe" to quantify oxidative stress in biological assays. Conversely, during storage, it must be kept away from oxidizing agents.

Acid Lability (Boc Deprotection)

The tert-butoxycarbonyl (Boc) group is acid-labile.

- **Reagent:** Trifluoroacetic acid (TFA) (neat or 50% in DCM).
- **Mechanism:** Acidolytic cleavage releases isobutylene and CO₂, yielding H-Met-Met-OH (as a TFA salt).
- **Scavengers:** Because the liberated tert-butyl cation can alkylate the methionine sulfur (S-tert-butylation), scavengers such as triisopropylsilane (TIPS) or thioanisole must be added to the deprotection cocktail.

Reactivity Pathway Diagram



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Figure 2: Primary chemical reaction pathways: Oxidation of the thioether and acidolytic deprotection.[3]

Analytical Characterization

To validate the identity and purity of **Boc-Met-Met-OH**, the following analytical standards should be met.

Nuclear Magnetic Resonance (¹H-NMR)

Solvent: DMSO-d₆ or CDCl₃

Chemical Shift (δ ppm)	Multiplicity	Assignment	Structural Context
1.39 - 1.45	Singlet (9H)	Boc -C(CH ₃) ₃	Characteristic strong singlet for Boc group.
2.05 - 2.10	Singlets (6H)	S-CH ₃	Two distinct or overlapping singlets for the methyl-thio groups.
1.90 - 2.60	Multiplets	β , γ -CH ₂ -	Side chain methylene protons.
4.10 - 4.50	Multiplets (2H)	α -CH	Alpha-carbons of the peptide backbone.
7.00 - 8.20	Broad/Doublets	NH	Amide protons (solvent dependent).

Mass Spectrometry (ESI-MS)

- Expected Mass: 380.52 Da
- Observed Ion [M+H]⁺: 381.5 m/z
- Observed Ion [M+Na]⁺: 403.5 m/z
- Fragment Ions: Loss of Boc group (-100 Da) is common in source fragmentation.

Applications in Research

Oxidative Stress Model

Boc-Met-Met-OH is frequently used as a surrogate for methionine residues in proteins (like Alpha-1 Antitrypsin) to study oxidation mechanisms. Researchers use it to screen antioxidant compounds; if a compound prevents the conversion of **Boc-Met-Met-OH** to its sulfoxide form in the presence of H₂O₂, it is confirmed as a methionine-protective antioxidant.

Metal Binding Studies

The sulfur atoms in the methionine side chains act as soft ligands for transition metals (e.g., Pt(II), Pd(II), Ag(I)). **Boc-Met-Met-OH** is used to study peptide-metal coordination geometries, which is relevant for understanding heavy metal toxicity and the design of metallodrugs.

Handling & Storage

- Storage: Store at -20°C.
- Atmosphere: Must be stored under Argon or Nitrogen to prevent slow atmospheric oxidation to the sulfoxide.
- Container: Amber glass vials (light sensitive).
- Safety: Standard PPE (gloves, goggles). While not acutely toxic, methionine derivatives can release volatile sulfur compounds (mercaptans) upon degradation, which have a strong, unpleasant odor.

References

- PubChem. (n.d.).^[4] **Boc-Met-Met-OH** Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- Semantic Scholar. (n.d.). Synthesis of Methionine Peptides and Oxidation Studies. Retrieved from [\[Link\]](#)

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